

3-Fluoroisonicotinaldehyde CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Fluoroisonicotinaldehyde

Cat. No.: B1302963

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In-Depth Technical Guide: 3-Fluoroisonicotinaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Fluoroisonicotinaldehyde**, a key reagent in specialized chemical and biological research. This document details its chemical and physical properties, provides a known synthesis protocol, and explores its applications, particularly in the field of proteomics.

Core Compound Data

3-Fluoroisonicotinaldehyde, also known as 3-Fluoro-4-pyridinecarboxaldehyde, is a fluorinated pyridine derivative. Its aldehyde functional group and the presence of a fluorine atom make it a versatile building block in organic synthesis and a useful tool in biochemical studies.

Property	Value	Citations
CAS Number	40273-47-0	[1] [2]
Molecular Formula	C ₆ H ₄ FNO	[1]
Molecular Weight	125.10 g/mol	[1] [2]
Appearance	Light yellow to yellow liquid	[3]
Boiling Point	70 °C at 25 mmHg	[3]
Density	1.2550 g/mL at 25 °C	[3]
Refractive Index	n _{20/D} 1.5170	[3]
Flash Point	153 °F	[3]

Synthesis Protocol

A foundational method for the synthesis of **3-Fluoroisonicotinaldehyde** has been reported in the scientific literature. The following protocol is based on a publication in the journal *Tetrahedron*.

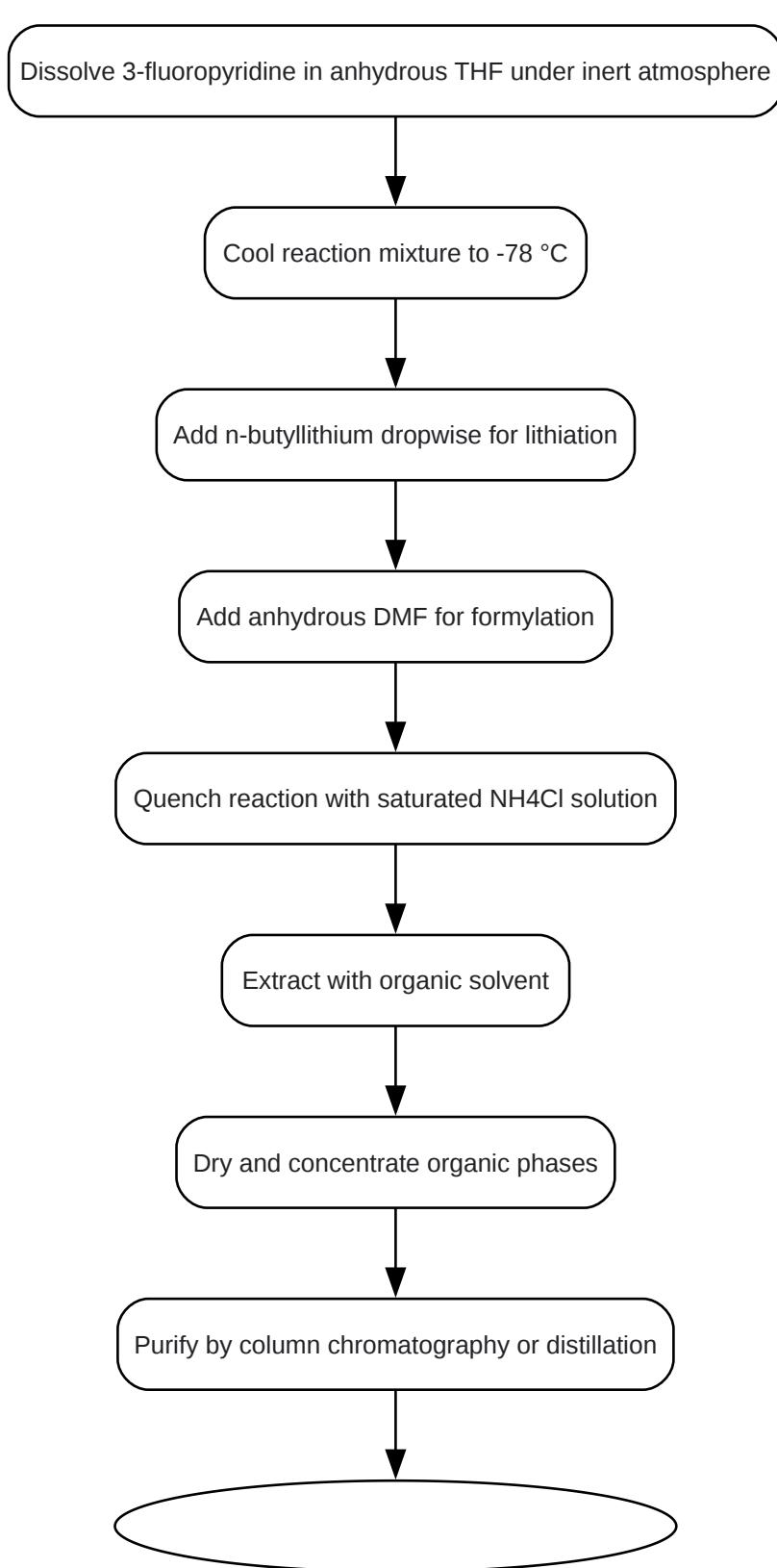
Reaction: Lithiation of 3-fluoropyridine followed by reaction with N,N-dimethylformamide (DMF).

Experimental Procedure:

- Preparation: A solution of 3-fluoropyridine in anhydrous tetrahydrofuran (THF) is prepared in a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen).
- Cooling: The solution is cooled to a low temperature, typically -78 °C, using a dry ice/acetone bath.
- Lithiation: A solution of n-butyllithium (n-BuLi) in hexanes is added dropwise to the cooled 3-fluoropyridine solution with constant stirring. The reaction is allowed to proceed for a specified time at this temperature to ensure complete lithiation at the 4-position.
- Formylation: Anhydrous N,N-dimethylformamide (DMF) is then added dropwise to the reaction mixture. The reaction is stirred for an additional period at -78 °C.

- Quenching: The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- Extraction: The mixture is allowed to warm to room temperature, and the organic layer is separated. The aqueous layer is extracted multiple times with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Drying and Concentration: The combined organic extracts are dried over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate), filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- Purification: The crude product is then purified by a suitable method, such as column chromatography on silica gel or distillation under reduced pressure, to yield pure **3-Fluoroisonicotinaldehyde**.

Logical Workflow for Synthesis:

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Caption: Synthesis workflow for **3-Fluoroisonicotinaldehyde**.

Applications in Proteomics and Drug Discovery

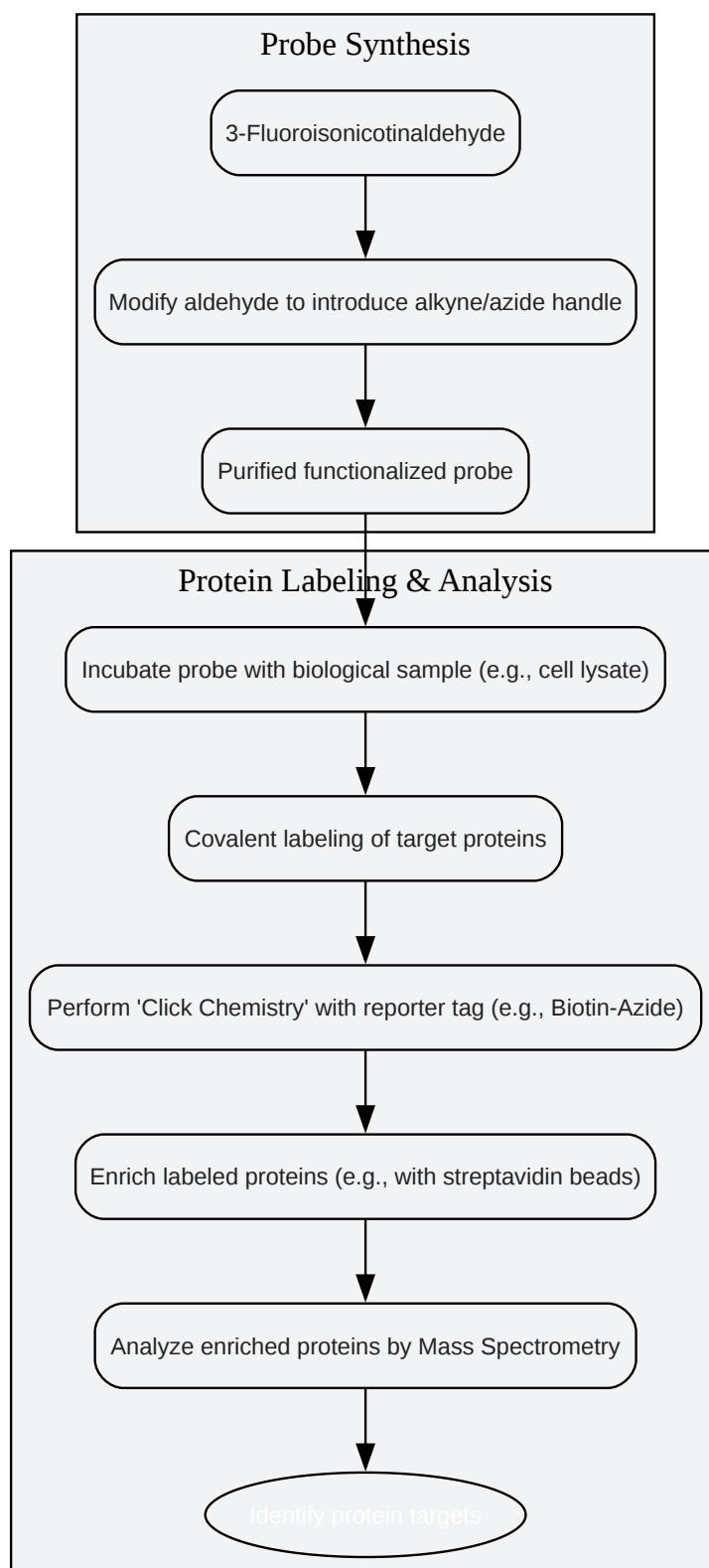
3-Fluoroisonicotinaldehyde is noted as a specialty chemical for proteomics research[2].

While specific, detailed experimental protocols for its use in this context are proprietary or not widely published, its utility likely stems from its ability to act as a reactive handle for bioconjugation techniques, such as "click chemistry."

Conceptual Application in Proteomics:

The aldehyde group of **3-Fluoroisonicotinaldehyde** can be utilized in several ways. For instance, it can be modified to introduce an alkyne or azide group. This functionalized probe can then be used to covalently label proteins of interest within a complex biological sample. Subsequent "click" reaction with a reporter tag (e.g., a fluorophore or biotin) allows for the detection, visualization, and enrichment of the labeled proteins.

Hypothetical Experimental Workflow for Protein Labeling:

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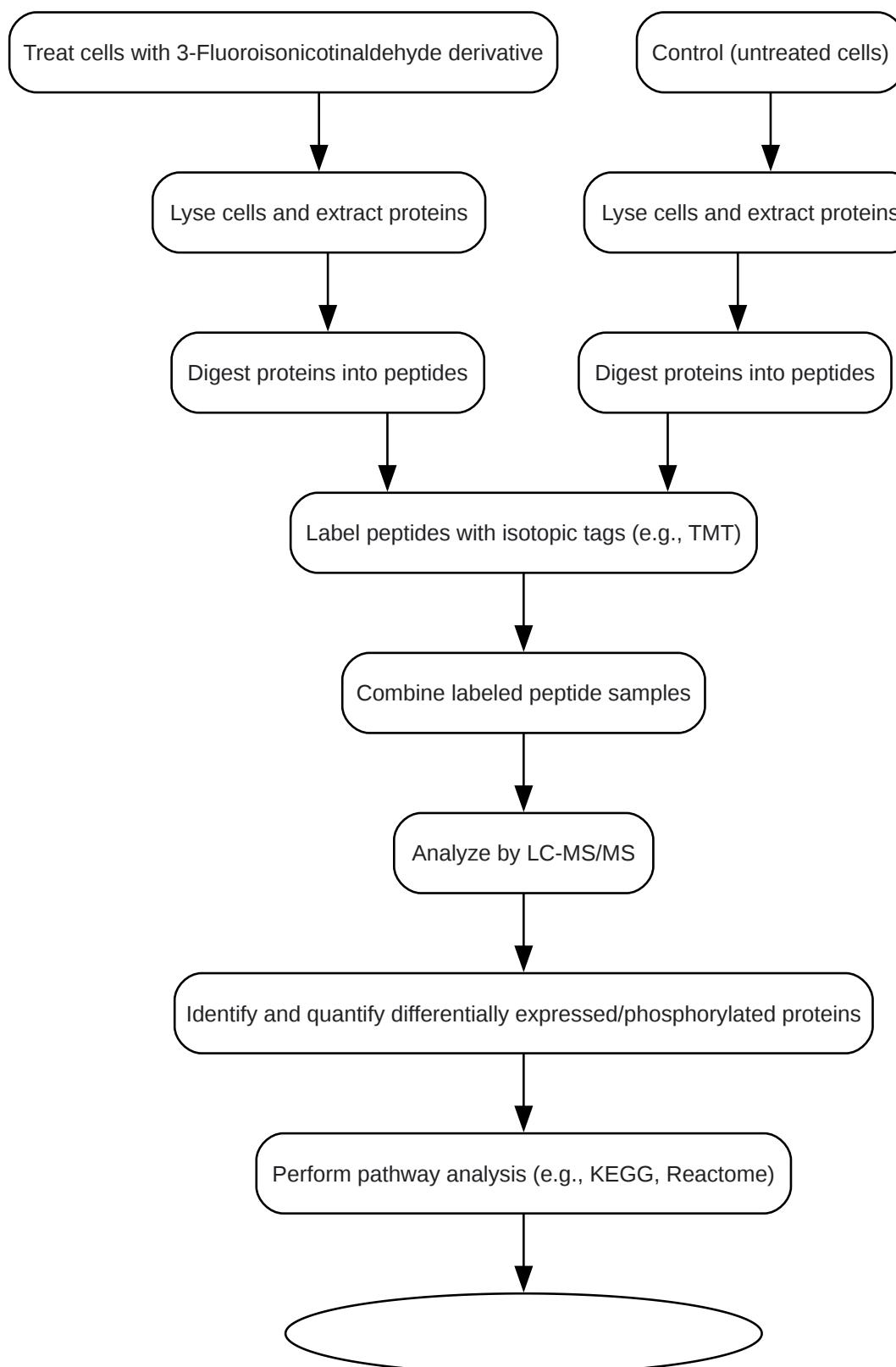
Caption: Conceptual workflow for proteomics using a **3-Fluoroisonicotinaldehyde**-derived probe.

Relevance in Drug Discovery:

The fluorinated pyridine scaffold is a common motif in medicinal chemistry. The fluorine atom can enhance metabolic stability, binding affinity, and bioavailability of drug candidates. Aldehyde-containing compounds are also known to be reactive towards nucleophilic residues in enzyme active sites, potentially leading to enzyme inhibition. While there is no widely reported specific signaling pathway directly modulated by **3-Fluoroisonicotinaldehyde**, its derivatives could be investigated as potential inhibitors for various enzyme classes. For example, fluorinated compounds have been explored as inhibitors of enzymes like phosphoinositide 3-kinase (PI3K)[4].

Potential Signaling Pathway Investigation:

A general approach to investigate the effect of a novel compound on cellular signaling pathways involves treating cells with the compound and then performing a global analysis of changes in protein expression or phosphorylation status using proteomics.

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